

# Technical Guide: Safety and Handling of 2-Chloro-3,5-dinitrobenzoic Acid

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## Compound of Interest

Compound Name: 2-Chloro-3,5-dinitrobenzoic acid

Cat. No.: B167290

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-Chloro-3,5-dinitrobenzoic acid** (CAS No. 2497-91-8). The following sections detail the hazard classifications, personal protective equipment, handling and storage procedures, first-aid measures, and emergency protocols. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Hazard Identification and Classification

**2-Chloro-3,5-dinitrobenzoic acid** is a hazardous substance requiring careful handling. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating its hazards.

Table 1: GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3

Pictogram:



Signal Word: Warning

Hazard Statements (H-Statements):[\[1\]](#)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (P-Statements):[\[1\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.

- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Data

Quantitative toxicological data for **2-Chloro-3,5-dinitrobenzoic acid** is limited. The following data has been reported:

Table 2: Acute Toxicity Data

Route	Species	Test	Value	Reference
Intravenous	Mouse	LD50	180 mg/kg	[2]

## NFPA 704 Rating (Estimated)

A specific NFPA 704 diamond for **2-Chloro-3,5-dinitrobenzoic acid** is not readily available. However, for the related compound 3,5-Dinitrobenzoic acid, the ratings are as follows and can be used as a cautious estimate.

Table 3: NFPA 704 Rating for 3,5-Dinitrobenzoic Acid

Category	Rating	Description
Health (Blue)	2	Can cause temporary incapacitation or residual injury.
Flammability (Red)	0	Will not burn under normal fire conditions.
Instability/Reactivity (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.
Special Hazards (White)	No special hazards.	

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Chloro-3,5-dinitrobenzoic acid** to minimize exposure.

Table 4: Recommended Personal Protective Equipment

Body Part	Equipment	Specification
Eyes/Face	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or NIOSH (US) approved standards.
Skin	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before use.
Lab coat or chemical-resistant apron	To prevent skin contact.	
Respiratory	NIOSH-approved respirator	Required when engineering controls are not sufficient to control airborne concentrations. Use a P95 (US) or type P1 (EU EN 143) particle respirator for nuisance exposures. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

## Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of the chemical and ensuring a safe working environment.

Table 5: Handling and Storage Procedures

Aspect	Procedure
Handling	<ul style="list-style-type: none"><li>- Handle in a well-ventilated area, preferably in a chemical fume hood.</li><li>- Avoid formation of dust and aerosols.</li><li>- Avoid contact with skin, eyes, and clothing.</li><li>- Use non-sparking tools.</li><li>- Wash hands thoroughly after handling.</li></ul>
Storage	<ul style="list-style-type: none"><li>- Keep container tightly closed in a dry, cool, and well-ventilated place.</li><li>- Store locked up.</li><li>- Keep away from incompatible materials such as strong oxidizing agents.</li></ul>

## First-Aid Measures

In case of accidental exposure, immediate and appropriate first-aid measures should be taken.

Table 6: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	<ul style="list-style-type: none"><li>- Move the victim to fresh air.[3]- If breathing is difficult, give oxygen.- If not breathing, give artificial respiration.- Seek immediate medical attention.</li></ul>
Skin Contact	<ul style="list-style-type: none"><li>- Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3]- If skin irritation persists, get medical advice/attention.</li></ul>
Eye Contact	<ul style="list-style-type: none"><li>[3]</li><li>- Immediately rinse cautiously with water for several minutes.[3]- Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3]- Seek immediate medical attention.[3]</li></ul>
Ingestion	<ul style="list-style-type: none"><li>- Do NOT induce vomiting.- Rinse mouth with water.- Never give anything by mouth to an unconscious person.- Call a physician or poison control center immediately.</li></ul>

## Experimental Protocols and Visualizations

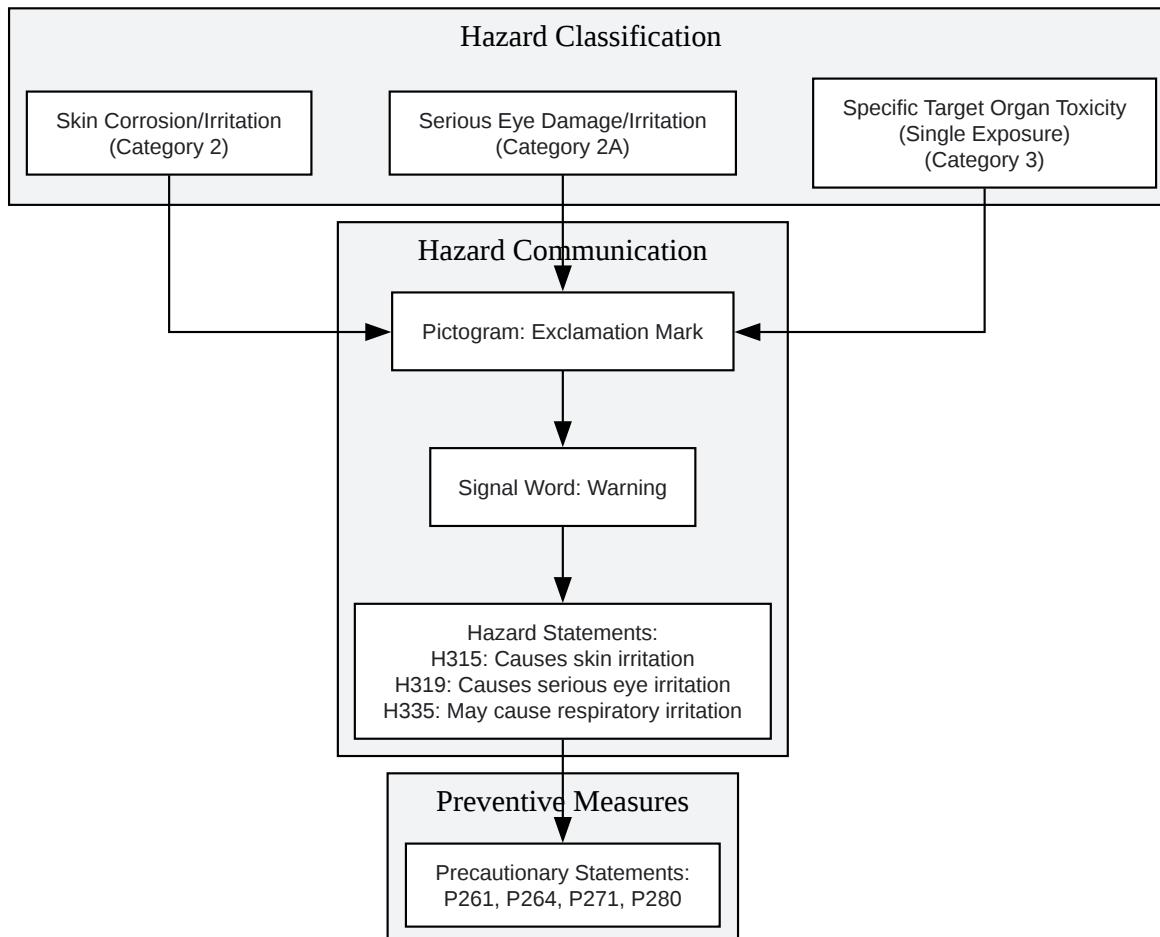
### Generalized Laboratory Handling Protocol

This protocol outlines a general workflow for safely handling **2-Chloro-3,5-dinitrobenzoic acid** powder in a laboratory setting.

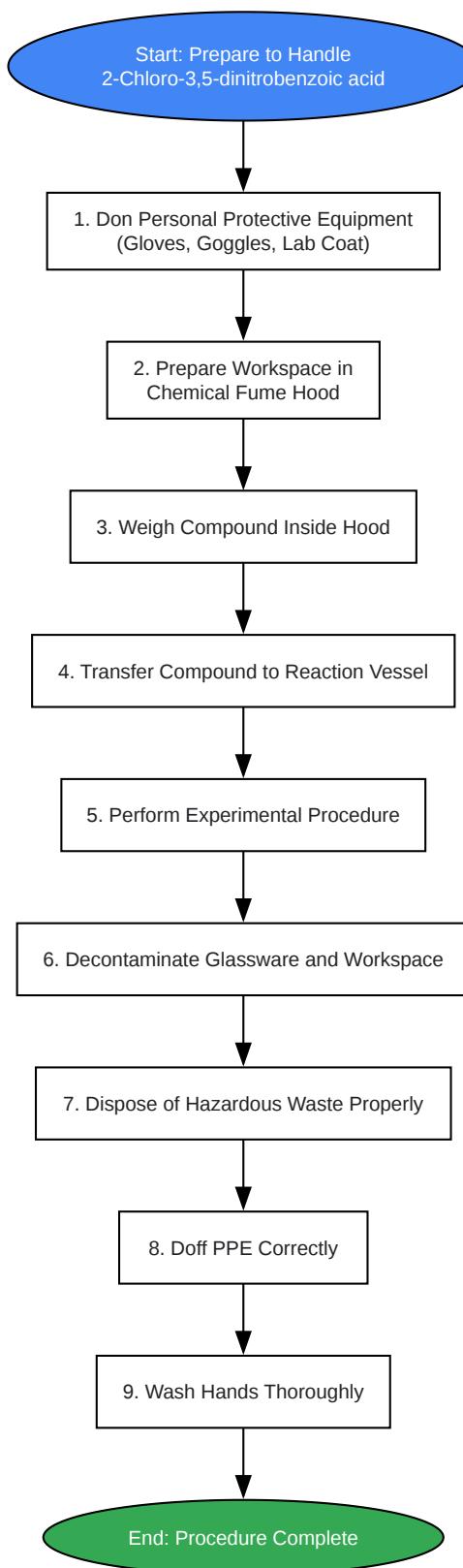
#### Methodology:

- Preparation:
  - Ensure all necessary PPE is worn correctly.
  - Verify that the chemical fume hood is functioning properly.

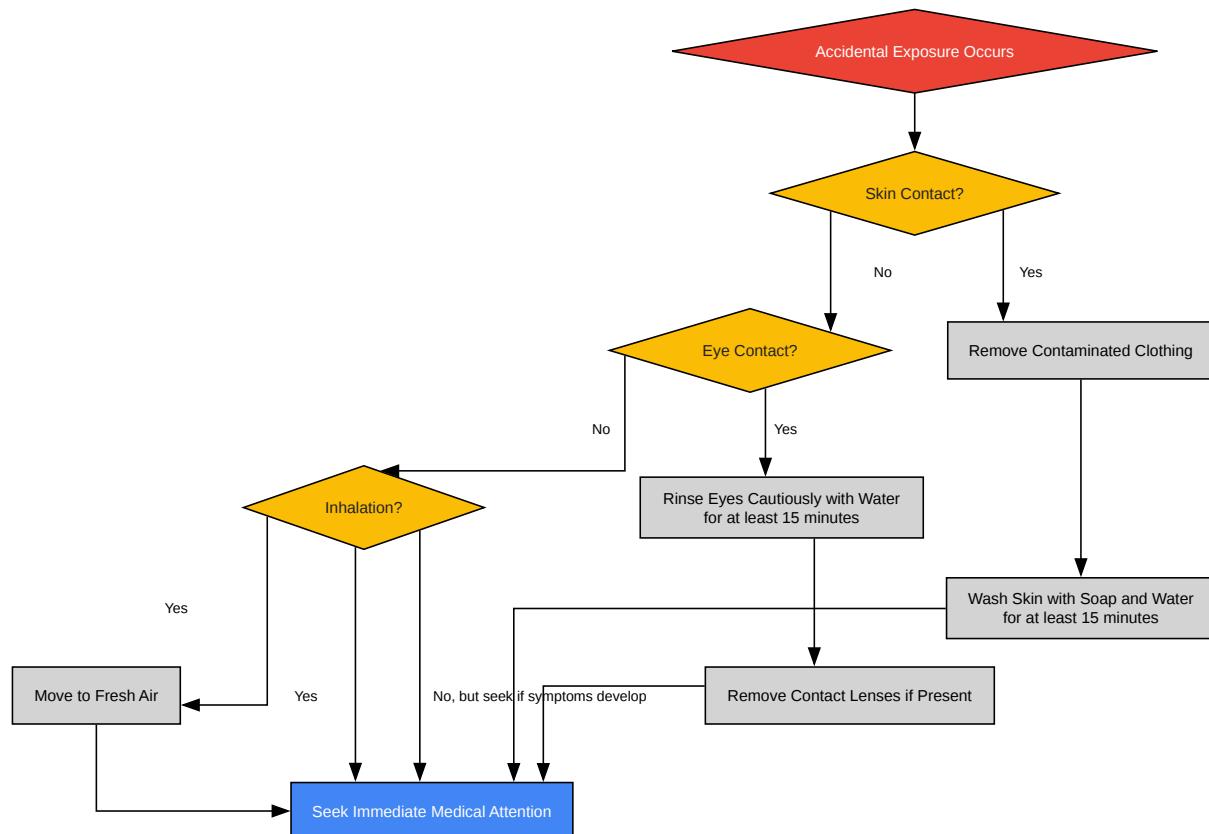
- Prepare all necessary equipment (spatulas, weigh boats, glassware) within the fume hood.
- Have appropriate waste containers ready.
- Weighing and Dispensing:
  - Perform all weighing and dispensing of the solid compound inside the chemical fume hood to contain any dust.
  - Use a draft shield on the balance if necessary to prevent air currents from affecting the measurement and dispersing the powder.
  - Carefully transfer the desired amount of the compound using a clean spatula.
  - Close the container tightly immediately after use.
- Reaction Setup:
  - If dissolving the compound, add the solvent to the solid slowly to avoid splashing.
  - Ensure the reaction vessel is properly secured.
  - If heating is required, use a controlled heating source (e.g., heating mantle, oil bath) and monitor the temperature closely.
- Post-Handling and Cleanup:
  - Decontaminate all equipment that came into contact with the chemical using an appropriate solvent.
  - Wipe down the work surface in the fume hood.
  - Dispose of all waste (solid and liquid) in designated hazardous waste containers according to institutional and local regulations.
  - Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly.

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Caption: GHS Hazard Identification and Communication Flow.

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Caption: Standard Laboratory Workflow for Handling Hazardous Powders.



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Caption: Emergency Response Decision Tree for Accidental Exposure.

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